

# In-Depth Technical Guide: 3-Bromo-5-ethoxy-4-hydroxybenzonitrile

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## Compound of Interest

Compound Name: 3-Bromo-5-ethoxy-4-hydroxybenzonitrile

Cat. No.: B1332836

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CAS Number: 330462-57-2

This technical guide provides a comprehensive overview of **3-Bromo-5-ethoxy-4-hydroxybenzonitrile**, a substituted benzonitrile compound of interest to researchers, scientists, and drug development professionals. This document details its chemical properties, outlines a plausible synthetic pathway, and explores its potential, though currently undocumented, biological significance.

## Chemical and Physical Properties

**3-Bromo-5-ethoxy-4-hydroxybenzonitrile** is a multifaceted organic compound with a molecular structure that lends itself to a variety of chemical interactions.<sup>[1]</sup> The presence of a bromine atom, an ethoxy group, a hydroxyl group, and a nitrile functional group on a benzene ring gives it a unique combination of properties.<sup>[1]</sup> The nitrile group is electron-withdrawing, which can influence the compound's overall reactivity and stability.<sup>[1]</sup>

A summary of its key quantitative data is presented in the table below.

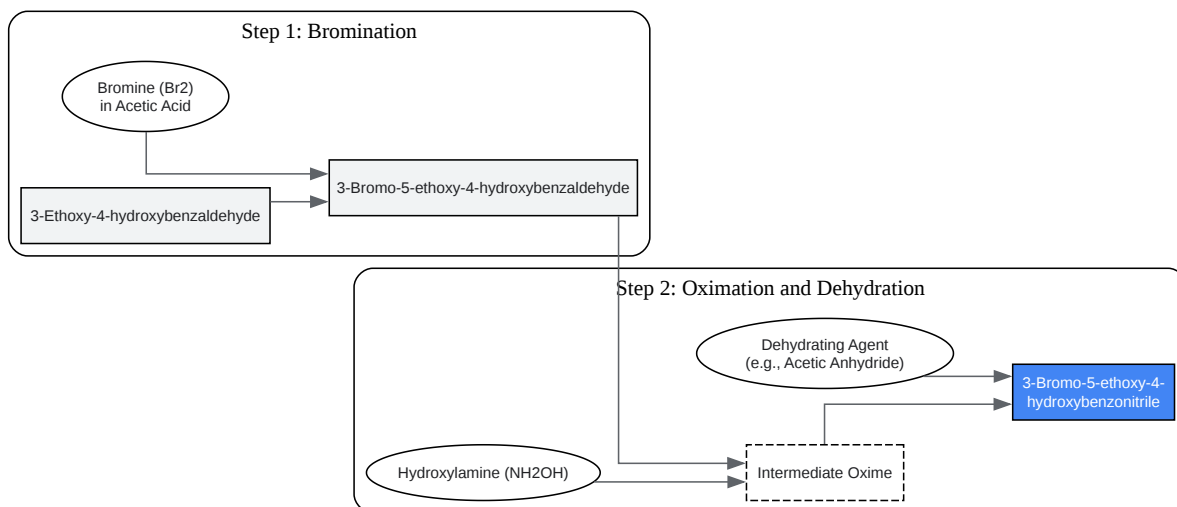
Property	Value	Source
CAS Number	330462-57-2	[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> BrNO <sub>2</sub>	[3]
Molecular Weight	242.07 g/mol	[3]
Purity	Typically ≥97%	[3]
Predicted XlogP	2.3	[4]
Monoisotopic Mass	240.97385 Da	[4]

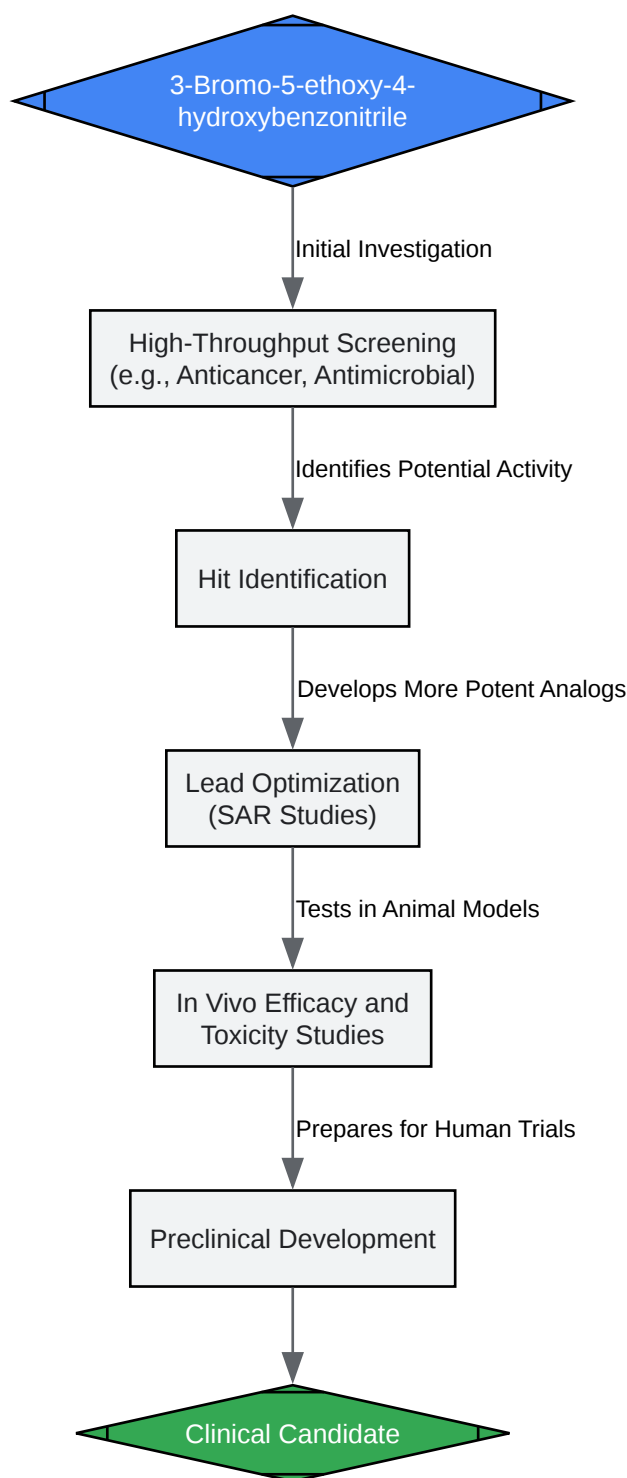
## Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3-Bromo-5-ethoxy-4-hydroxybenzonitrile** are not readily available in peer-reviewed literature, a plausible synthetic route can be devised based on established organic chemistry principles and published methods for analogous compounds. A likely precursor for this synthesis is 3-bromo-5-ethoxy-4-hydroxybenzaldehyde. The conversion of a benzaldehyde to a benzonitrile is a standard transformation in organic synthesis.

### Proposed Synthetic Pathway:

A potential two-step synthesis is outlined below, starting from the commercially available 3-ethoxy-4-hydroxybenzaldehyde.





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## References

- 1. CAS 330462-57-2: 3-Bromo-5-ethoxy-4-hydroxybenzonitrile [cymitquimica.com]
- 2. 3-BROMO-5-ETHOXY-4-HYDROXY-BENZONITRILE(330462-57-2) 1H NMR [m.chemicalbook.com]
- 3. vibrantpharma.com [vibrantpharma.com]
- 4. PubChemLite - 3-bromo-5-ethoxy-4-hydroxybenzonitrile (C<sub>9</sub>H<sub>8</sub>BrNO<sub>2</sub>) [pubchemlite.lcsb.uni.lu]
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